

An In-depth Technical Guide to Rostratin B: Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: *Rostratin B*

Cat. No.: *B15569688*

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Abstract

Rostratin B is a cytotoxic disulfide metabolite isolated from the marine-derived fungus *Exserohilum rostratum*. Its complex polycyclic structure and significant in vitro activity against human colon carcinoma have garnered interest within the scientific community. This document provides a comprehensive overview of the chemical structure, stereochemistry, and biological activity of **Rostratin B**, including detailed experimental protocols and quantitative data to support further research and development.

Chemical Structure and Stereochemistry

Rostratin B belongs to a class of highly symmetrical diketopiperazine disulfides. Its molecular formula has been established as $C_{18}H_{20}N_2O_6S_2$. The core structure is a cyclic dipeptide featuring a disulfide bridge, a common motif in cytotoxic fungal metabolites.

The definitive stereochemistry of **Rostratin B** was elucidated through extensive 2D NMR techniques and confirmed by the modified Mosher's method.^[1] The absolute configurations of the chiral centers were determined to be 4(S), 4'(S), 8(S), 8'(S), 9(R), and 9'(R). This specific spatial arrangement of atoms is crucial for its biological activity.

A key structural feature of **Rostratin B** is the cis-fusion of the C-4(4') to C-9(9') ring juncture, which distinguishes it from its stereoisomer, Rostratin A, which possesses a trans-fused ring

system.

Physicochemical and Spectroscopic Data

The following tables summarize the key physicochemical and spectroscopic data for **Rostratin B**, extracted from the primary literature.

Table 1: Physicochemical Properties of **Rostratin B**

Property	Value
Molecular Formula	C ₁₈ H ₂₀ N ₂ O ₆ S ₂
Molecular Weight	424.49 g/mol
Optical Rotation [α] ²⁵ D	-18.2° (c 0.11, MeOH)

Table 2: ¹H NMR Spectroscopic Data for **Rostratin B** (500 MHz, CD₃OD)

Position	δ H (ppm)	Multiplicity	J (Hz)
4, 4'	4.38	d	4.5
5 α , 5' α	2.20	m	
5 β , 5' β	1.95	m	
6 α , 6' α	1.85	m	
6 β , 6' β	1.70	m	
7, 7'	2.05	m	
8, 8'	4.05	d	8.0
9, 9'	3.75	d	4.5

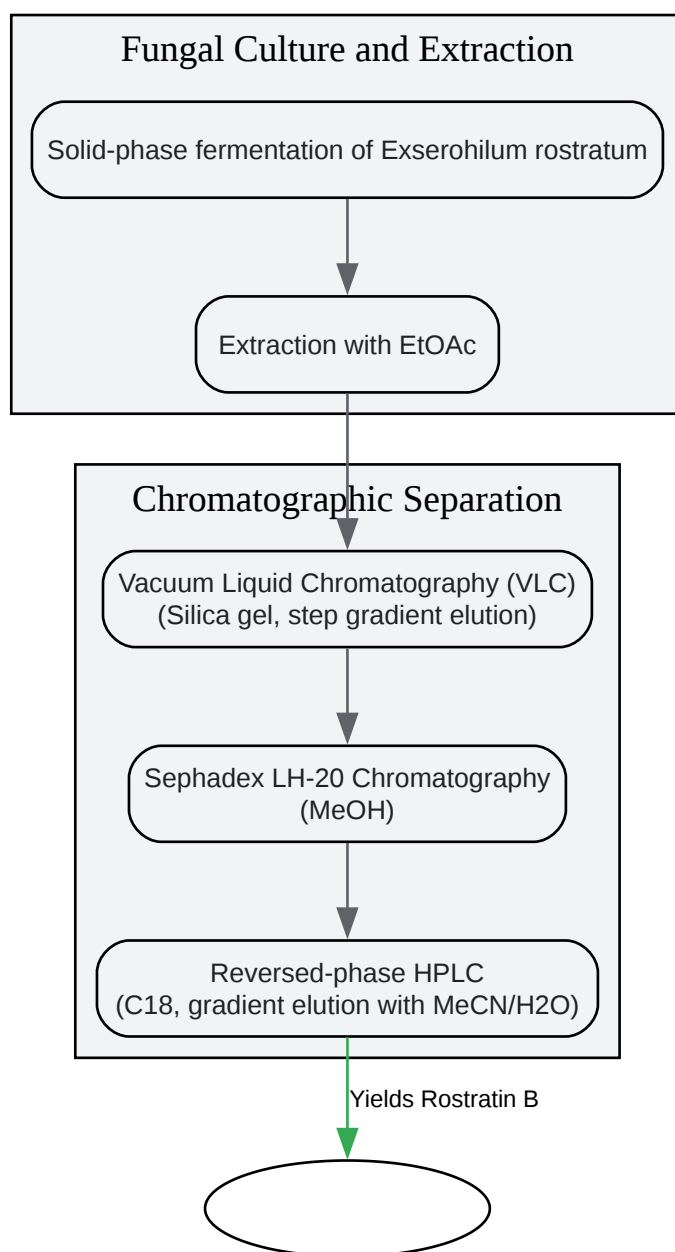
Table 3: ¹³C NMR Spectroscopic Data for **Rostratin B** (125 MHz, CD₃OD)

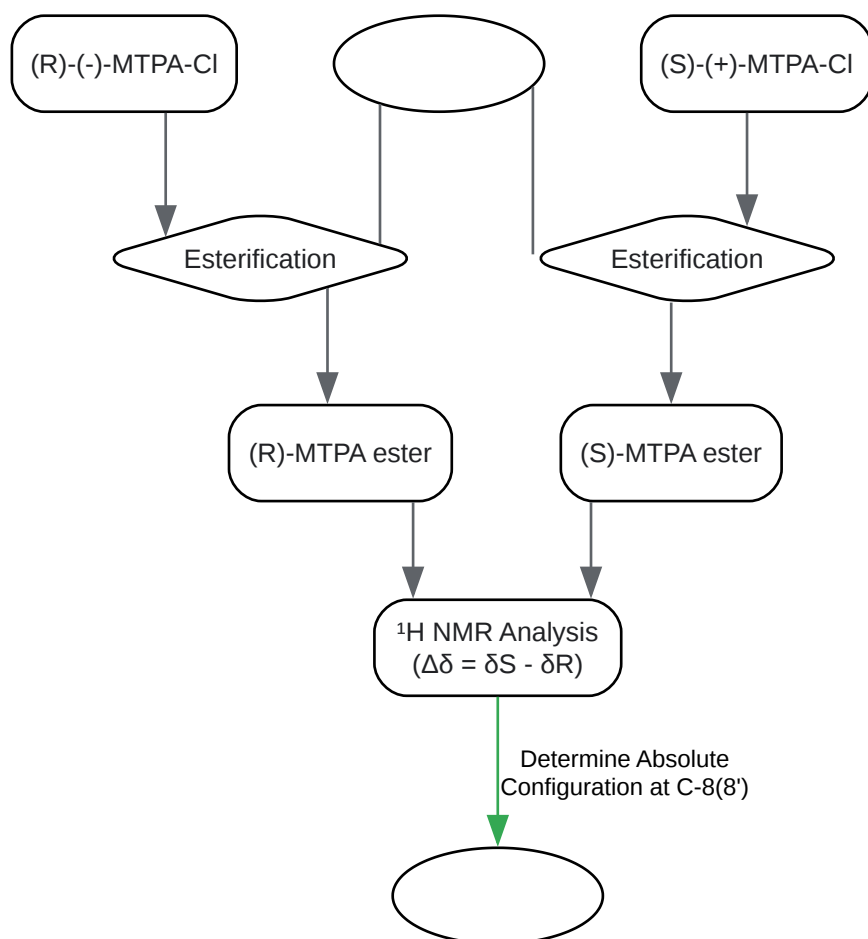
Position	δC (ppm)
1, 1'	168.5
3, 3'	75.2
4, 4'	61.8
5, 5'	30.1
6, 6'	25.5
7, 7'	35.8
8, 8'	70.3
9, 9'	60.5
10, 10'	172.1

Experimental Protocols

Isolation and Purification of Rostratin B

Rostratin B was isolated from the whole broth of the marine-derived fungus *Exserohilum rostratum*. The following protocol is a summary of the methodology described by Tan et al. (2004).





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References

- 1. Isolation and structure assignments of rostratins A-D, cytotoxic disulfides produced by the marine-derived fungus *Exserohilum rostratum* - PubMed [pubmed.ncbi.nlm.nih.gov]
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